

Spectroscopic Characterization of 8-Hydroxy-2-tetralone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 8-Hydroxy-2-tetralone

CAS No.: 53568-05-1

Cat. No.: B1296874

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Introduction

8-Hydroxy-2-tetralone, with the chemical formula $C_{10}H_{10}O_2$ and a molecular weight of 162.18 g/mol, is a bicyclic organic compound belonging to the tetralone family.^[1] Its structure, featuring a fused benzene ring and a cyclohexanone ring with a hydroxyl group at the 8-position and a ketone at the 2-position, makes it a molecule of interest in synthetic organic chemistry and drug discovery.^[1] The precise characterization of such molecules is paramount for ensuring purity, confirming structure, and understanding chemical reactivity. This guide provides a comprehensive overview of the spectroscopic data of **8-Hydroxy-2-tetralone**, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) techniques. The causality behind experimental choices and the interpretation of the resulting data are discussed to provide researchers, scientists, and drug development professionals with a practical and authoritative resource.

Molecular Structure

The structural representation of **8-Hydroxy-2-tetralone** is fundamental to understanding its spectroscopic properties.



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Caption: Standard workflow for NMR sample preparation, data acquisition, and processing.

Step-by-Step Methodology:

- Sample Preparation:
 - Accurately weigh 5-10 mg of purified **8-Hydroxy-2-tetralone**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, CDCl_3) in a clean vial.
 - Add a small amount of tetramethylsilane (TMS) as an internal reference ($\delta = 0.00$ ppm).
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer (a 400 MHz or higher field instrument is recommended for better resolution).
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, which is critical for sharp spectral lines.
 - Acquire the ^1H NMR spectrum using appropriate parameters (e.g., pulse angle, relaxation delay).
 - Acquire the proton-decoupled ^{13}C NMR spectrum.

- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
 - Perform phase and baseline corrections to ensure accurate peak representation.
 - Calibrate the chemical shift scale by setting the TMS signal to 0.00 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Characteristic IR Absorption Bands:

Wavenumber (cm ⁻¹)	Bond Vibration	Functional Group
3400-3200 (broad)	O-H stretch	Phenolic -OH
3050-3010 (medium)	C-H stretch	Aromatic C-H
2950-2850 (medium)	C-H stretch	Aliphatic C-H
~1680 (strong)	C=O stretch	Ketone
1600-1450 (medium)	C=C stretch	Aromatic ring

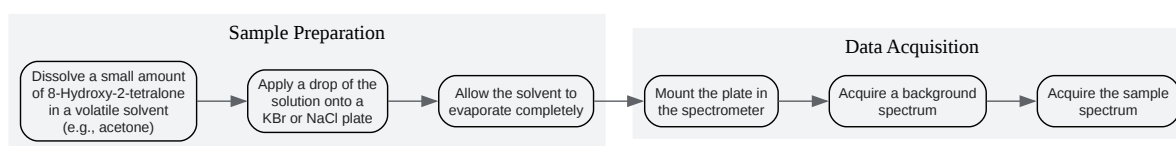
Interpretation:

- O-H Stretching: A broad and strong absorption band in the region of 3400-3200 cm⁻¹ is a clear indication of the hydroxyl group, with the broadening resulting from intermolecular hydrogen bonding.
- C-H Stretching: Absorptions just above 3000 cm⁻¹ are characteristic of aromatic C-H stretching, while those just below 3000 cm⁻¹ are due to aliphatic C-H stretching.
- C=O Stretching: A strong, sharp absorption band around 1680 cm⁻¹ is characteristic of the carbonyl group of the ketone. The position is slightly lower than a typical aliphatic ketone due

to conjugation with the aromatic ring.

- C=C Stretching: Absorptions in the 1600-1450 cm^{-1} region are indicative of the carbon-carbon double bond stretching vibrations within the aromatic ring.

Experimental Protocol for IR Spectroscopy (Thin Film Method)



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Caption: Workflow for obtaining an IR spectrum of a solid sample using the thin film method.

Step-by-Step Methodology:

- Sample Preparation (Thin Film):
 - Dissolve a small amount of **8-Hydroxy-2-tetralone** in a volatile solvent such as acetone or dichloromethane.
 - Place a drop of the solution onto a clean, dry salt plate (e.g., KBr or NaCl).
 - Allow the solvent to evaporate completely, leaving a thin film of the solid sample on the plate.
- Data Acquisition:
 - Place the salt plate in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty beam path.

- Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. For **8-Hydroxy-2-tetralone**, Electron Ionization (EI) is a common technique.

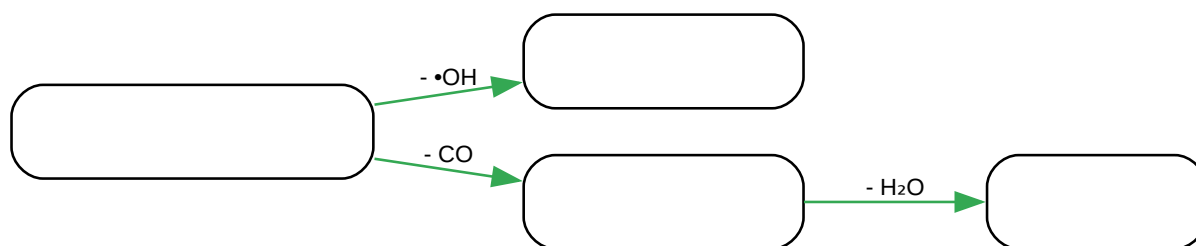
Mass Spectrometry Data (Electron Ionization):

m/z	Proposed Fragment
162	$[M]^+$ (Molecular Ion)
145	$[M - OH]^+$
134	$[M - CO]^+$
115	$[M - CO - H_2O]^+$

Interpretation of Fragmentation:

- Molecular Ion Peak ($[M]^+$): The peak at m/z 162 corresponds to the molecular weight of **8-Hydroxy-2-tetralone** ($C_{10}H_{10}O_2$), confirming its elemental composition. [1]* Loss of a Hydroxyl Radical ($[M - OH]^+$): A common fragmentation pathway for phenols is the loss of the hydroxyl group, leading to a fragment ion at m/z 145. [1]* Loss of Carbon Monoxide ($[M - CO]^+$): The presence of a carbonyl group often results in the loss of a neutral carbon monoxide molecule, giving rise to a peak at m/z 134. [1]* Further Fragmentation: Subsequent loss of water from the $[M - CO]^+$ fragment can lead to the ion at m/z 115.

Fragmentation Pathway Diagram



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Caption: Proposed electron ionization mass spectrometry fragmentation pathway for **8-Hydroxy-2-tetralone**.

Experimental Protocol for Electron Ionization Mass Spectrometry (EI-MS)

Step-by-Step Methodology:

- Sample Introduction:
 - Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solid samples or after separation by gas chromatography (GC-MS).
- Ionization:
 - In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This causes the ejection of an electron from the molecule, forming a positively charged molecular ion ($[M]^+$).
- Fragmentation:
 - The excess energy imparted to the molecular ion causes it to fragment into smaller, charged species and neutral fragments.
- Mass Analysis:
 - The positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).

- Detection:
 - The separated ions are detected, and their abundance is plotted against their m/z value to generate the mass spectrum.

Conclusion

The comprehensive spectroscopic analysis of **8-Hydroxy-2-tetralone** using NMR, IR, and MS provides a detailed and validated structural characterization. The data presented in this guide, including predicted NMR chemical shifts, characteristic IR absorptions, and key mass spectral fragments, serve as an authoritative reference for researchers in the fields of chemistry and drug development. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality, reproducible data, which is the cornerstone of scientific integrity.

References

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Sources

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